

physical and chemical properties of 2-Chloro-5-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzamide

Cat. No.: B107470

[Get Quote](#)

An In-depth Technical Guide on 2-Chloro-5-nitrobenzamide

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Chloro-5-nitrobenzamide**, tailored for researchers, scientists, and drug development professionals. The information covers its structural and physicochemical characteristics, reactivity, and established protocols for its synthesis and analysis.

Core Physical and Chemical Properties

2-Chloro-5-nitrobenzamide is a substituted benzamide compound featuring both a chloro and a nitro functional group on the aromatic ring.^[1] These substitutions are critical to its reactivity and utility as a building block in organic synthesis.^{[1][2]}

Data Presentation: Physicochemical Properties

The quantitative properties of **2-Chloro-5-nitrobenzamide** are summarized in the table below for clear reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClN ₂ O ₃	[1][3][4]
Molecular Weight	200.58 g/mol	[1][3][4]
CAS Number	16588-15-1	[1][3][4]
Melting Point	178 °C	[3]
Boiling Point	299 °C at 760 mmHg	[3]
Density	1.52 g/cm ³	[3]
Flash Point	134.6 °C	[3]
pKa (Predicted)	14.23 ± 0.50	[1]
Topological Polar Surface Area	88.9 Å ²	[1][4]
IUPAC Name	2-chloro-5-nitrobenzamide	[4]

Chemical Profile and Reactivity

Stability and Storage: The stability of **2-Chloro-5-nitrobenzamide** under standard conditions is not fully detailed, but it should be stored in a cool, dry place within a tightly sealed container.[3]

Reactivity and Incompatibilities: The compound is incompatible with acids, bases, oxidizing agents, and reducing agents.[3] Contact with these substances should be avoided to prevent unintended reactions.[3]

Hazardous Decomposition: Upon decomposition, it can produce hazardous substances including hydrogen chloride, chlorine, nitrogen oxides, carbon monoxide, and carbon dioxide.[3]

Synthetic Utility: **2-Chloro-5-nitrobenzamide** serves as a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.[1] The electron-withdrawing properties of the nitro and chloro groups activate the molecule for various organic transformations, making it a valuable precursor in medicinal chemistry.[1][5] Its structural features are foundational for creating diverse and complex molecular structures.[1]

Experimental Protocols

While a direct, single-step synthesis protocol for **2-Chloro-5-nitrobenzamide** is not detailed in the provided literature, a logical and common synthetic pathway involves the nitration of a precursor followed by amidation. The following protocols are based on established methods for analogous compounds.

Synthesis of Precursor: 2-Chloro-5-nitrobenzoic Acid

This synthesis involves the nitration of o-chlorobenzoic acid.

Materials:

- o-Chlorobenzoic acid[6][7]
- Concentrated Sulfuric Acid (100%)[7]
- Concentrated Nitric Acid[6]
- Ice[7]

Procedure:

- Prepare a solution by dissolving pure o-chlorobenzoic acid in 100% sulfuric acid (e.g., 32g in 160g).[7]
- Cool the mixture to below 0°C using an ice-salt bath.[7]
- Prepare a nitrating mixture of nitric acid and sulfuric acid.[7]
- Add the nitrating mixture dropwise to the o-chlorobenzoic acid solution over approximately one hour, ensuring the temperature is maintained below 0°C.[7]
- Allow the reaction mixture to sit at room temperature for 10-12 hours.[7]
- Pour the mixture onto crushed ice to precipitate the crude product, 2-chloro-5-nitrobenzoic acid.[7]
- Filter the solid and wash it with cold water.[8]

Purification:

- The crude product can be purified by recrystallization, for instance, from boiling water, to remove unreacted starting material.^[7]

Logical Next Step: Amidation of 2-Chloro-5-nitrobenzoic Acid

The conversion of the synthesized carboxylic acid to the target benzamide is a standard synthetic step. A common method involves converting the carboxylic acid to an acid chloride, followed by a reaction with ammonia.

Step 2a: Formation of the Acid Chloride (General Protocol)

- The dried 2-Chloro-5-nitrobenzoic acid is refluxed with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride, often in an inert solvent.
- The reaction is monitored until the carboxylic acid is fully consumed.
- The excess chlorinating agent and solvent are removed under reduced pressure to yield the crude 2-chloro-5-nitrobenzoyl chloride.

Step 2b: Formation of the Amide (General Protocol)

- The crude acid chloride is dissolved in an appropriate inert solvent.
- The solution is cooled in an ice bath and treated with an excess of concentrated aqueous ammonia or by bubbling ammonia gas through the solution.
- The resulting precipitate, **2-Chloro-5-nitrobenzamide**, is collected by filtration, washed with water, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent like ethanol.^[8]

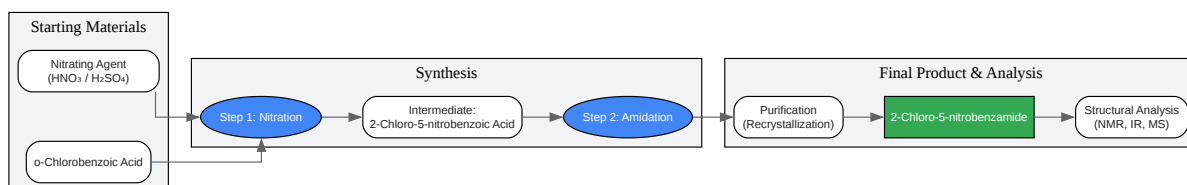
Spectroscopic Analysis Protocols

To confirm the structure and purity of the synthesized **2-Chloro-5-nitrobenzamide**, the following standard analytical methods would be employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) and analyzed in an NMR spectrometer.[9] ^1H and ^{13}C NMR spectra are recorded to confirm the chemical structure.[4][10]
- Infrared (IR) Spectroscopy: A small amount of the solid sample is analyzed using an FTIR spectrometer with an ATR accessory to identify characteristic functional group vibrations.[9]
- Mass Spectrometry (MS): The sample is introduced into a mass spectrometer, typically via Gas Chromatography (GC-MS), using electron ionization (EI) to determine the molecular weight and fragmentation pattern, further confirming the compound's identity.[9]

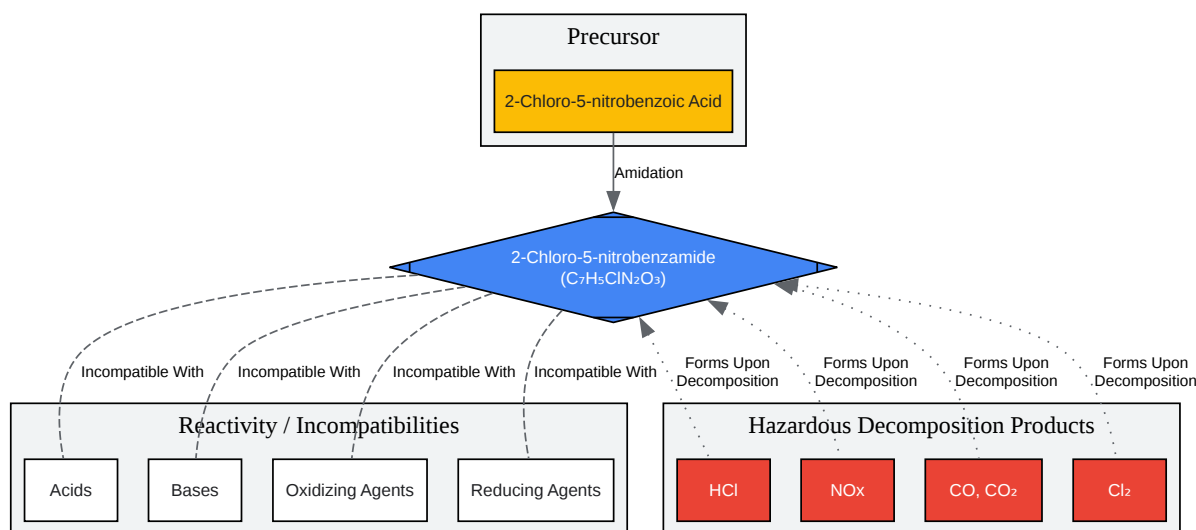
Mandatory Visualizations

The following diagrams illustrate the key logical and experimental relationships for **2-Chloro-5-nitrobenzamide**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis and analysis of **2-Chloro-5-nitrobenzamide**.



[Click to download full resolution via product page](#)

Caption: Reactivity and chemical relationships of **2-Chloro-5-nitrobenzamide**.

Biological Activity and Drug Development Context

While no specific signaling pathways for **2-Chloro-5-nitrobenzamide** are documented, its precursor, 2-chloro-5-nitrobenzoic acid, is a versatile compound used in the synthesis of pharmaceuticals.[2] Derivatives of 2-chloro-5-nitrobenzoic acid have been synthesized and evaluated for antibacterial activity against both Gram-positive and Gram-negative bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[11]

Furthermore, the broader class of nitrobenzamide derivatives has been investigated for several potential therapeutic applications, including antimicrobial, anticancer, and anti-inflammatory activities.[12] This suggests that **2-Chloro-5-nitrobenzamide** is a compound of interest and a valuable building block for developing novel therapeutic agents in drug discovery programs.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Benzamide,2-chloro-5-nitro- | CAS#:16588-15-1 | Chemsrce [chemsrc.com]
- 4. 2-Chloro-5-nitrobenzamide | C₇H₅ClN₂O₃ | CID 286562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Page loading... [guidechem.com]
- 7. prepchem.com [prepchem.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. dev.spectrabase.com [dev.spectrabase.com]
- 11. mdpi.com [mdpi.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-Chloro-5-nitrobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107470#physical-and-chemical-properties-of-2-chloro-5-nitrobenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com